

Personal protective equipment for handling 1-(4-Iodophenyl)-1H-Pyrazole

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Compound of Interest

Compound Name: 1-(4-Iodophenyl)-1H-Pyrazole

Cat. No.: B1305950

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Essential Safety and Handling Guide for 1-(4-Iodophenyl)-1H-Pyrazole

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **1-(4-Iodophenyl)-1H-Pyrazole** (CAS No. 368869-86-7), ensuring laboratory safety and operational integrity.


This document provides critical safety and logistical information for the handling of **1-(4-Iodophenyl)-1H-pyrazole**. Adherence to these protocols is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

1-(4-Iodophenyl)-1H-pyrazole is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.^[1]

| Hazard Class | Hazard Category | Hazard Statement |
|--|-----------------|--|
| Skin Irritation | Category 2 | H315: Causes skin irritation |
| Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity — Single exposure (Respiratory tract irritation) | Category 3 | H335: May cause respiratory irritation |

GHS Pictogram:

 alt text

Signal Word: Warning^[1]^[2]^[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-(4-Iodophenyl)-1H-pyrazole** to prevent exposure.^[1]

| Protection Type | Specific Recommendations | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles (conforming to EN 166 or NIOSH standards). ^[1] | Protects against dust particles and splashes that can cause serious eye irritation. ^[1] |
| Hand Protection | Chemical-resistant protective gloves (e.g., nitrile rubber). ^[1] | Prevents skin contact that can lead to irritation. ^[1] |
| Body Protection | Long-sleeved laboratory coat. | Protects skin and personal clothing from contamination. ^[1] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 136 approved respirator if exposure limits are exceeded or if ventilation is inadequate. ^[1] | Minimizes the risk of inhaling dust, which can cause respiratory tract irritation. ^[1] |

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of this compound. All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]

Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that a safety shower and eyewash station are accessible.
- Don all required personal protective equipment as detailed in the table above.
- Weigh the required amount of **1-(4-Iodophenyl)-1H-pyrazole** in a designated weighing area or within the fume hood.

Handling:

- Avoid the formation of dust during handling.^[1]
- Do not get the substance in the eyes, on the skin, or on clothing.^[1]
- Avoid ingestion and inhalation.^[1]
- Keep the container tightly closed when not in use.^[1]

Post-Handling:

- Decontaminate the work surface.
- Properly dispose of contaminated waste as per the disposal plan.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water after handling.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

| Exposure Type | First Aid Measures |
|--------------------|---|
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention. [1] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. [1] |
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [1] |
| Ingestion | Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur. [1] |
| Accidental Release | Sweep up and shovel the material into a suitable container for disposal. Avoid dust formation. [1] |

Disposal Plan

All waste containing **1-(4-Iodophenyl)-1H-pyrazole** must be treated as hazardous waste.

Waste Collection:

- Collect solid waste, including contaminated gloves and weighing papers, in a clearly labeled, sealed container.
- Solutions containing the compound should be collected in a separate, labeled container for halogenated organic waste.

Disposal Protocol:

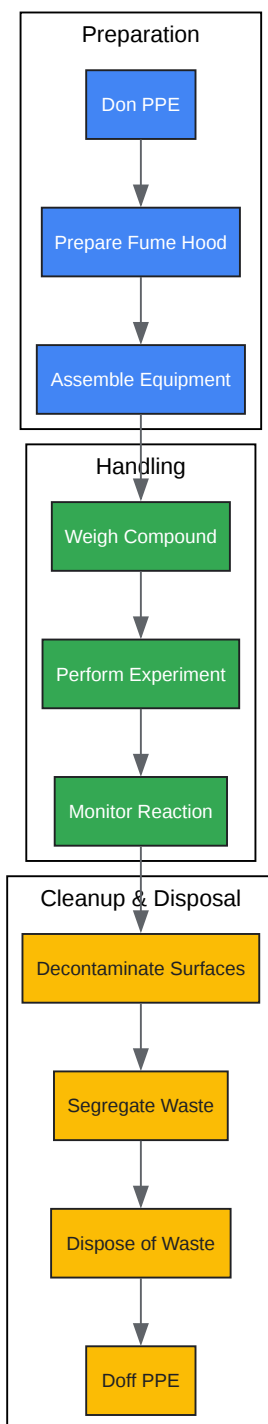
- Dispose of contents/container to an approved waste disposal plant.[\[4\]](#)[\[5\]](#)
- Do not dispose of down the drain or into the environment.

- Follow all local, state, and federal regulations for hazardous waste disposal.

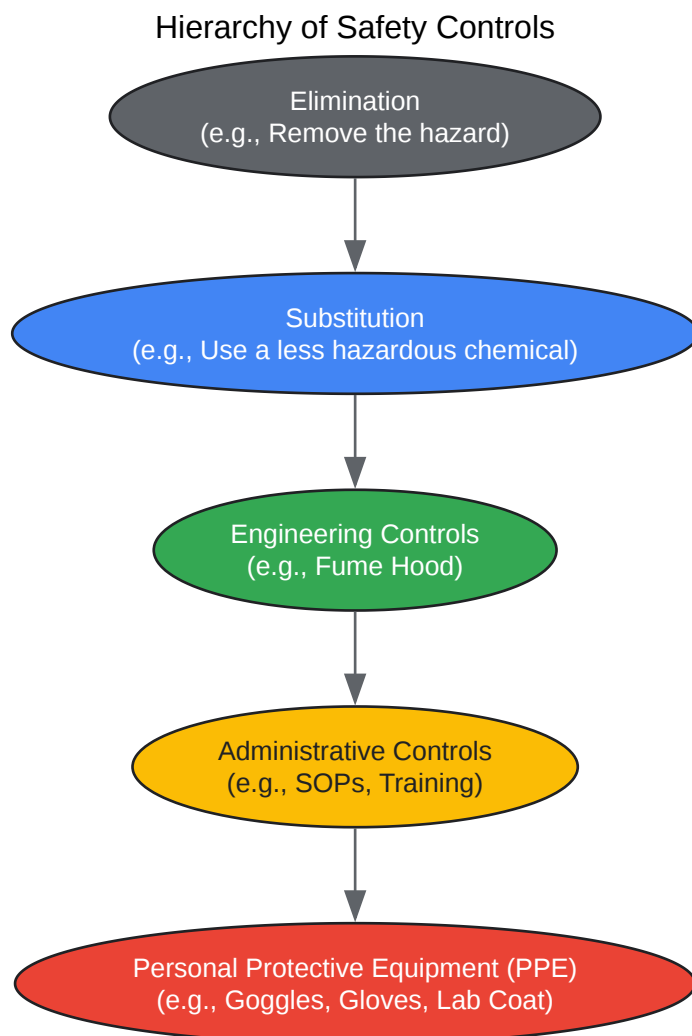
Visualized Workflows and Relationships

To further clarify the procedural and logical steps for safe handling, the following diagrams are provided.

Safe Handling Workflow for 1-(4-Iodophenyl)-1H-Pyrazole

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Caption: A workflow for the safe handling of **1-(4-Iodophenyl)-1H-Pyrazole**.



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Caption: The hierarchy of controls for mitigating laboratory hazards.

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